

An In-depth Technical Guide on N-(3-Ethylphenyl)naphthalen-1-amine

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Compound of Interest

Compound Name: *N*-(3-Ethylphenyl)naphthalen-1-amine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the physicochemical properties of **N-(3-Ethylphenyl)naphthalen-1-amine**, a naphthalenamine derivative of interest in medicinal chemistry and materials science. This document outlines its molecular characteristics and presents a generalized workflow for its analysis, relevant to research and development.

Core Molecular Data

The fundamental molecular properties of **N-(3-Ethylphenyl)naphthalen-1-amine** have been determined and are summarized below. These data are critical for experimental design, analytical method development, and computational modeling.

Property	Value
Molecular Formula	C ₁₈ H ₁₇ N ^[1]
Molecular Weight	247.33 g/mol ^[1]
CAS Number	95275-66-4 ^[1]

Experimental Protocols

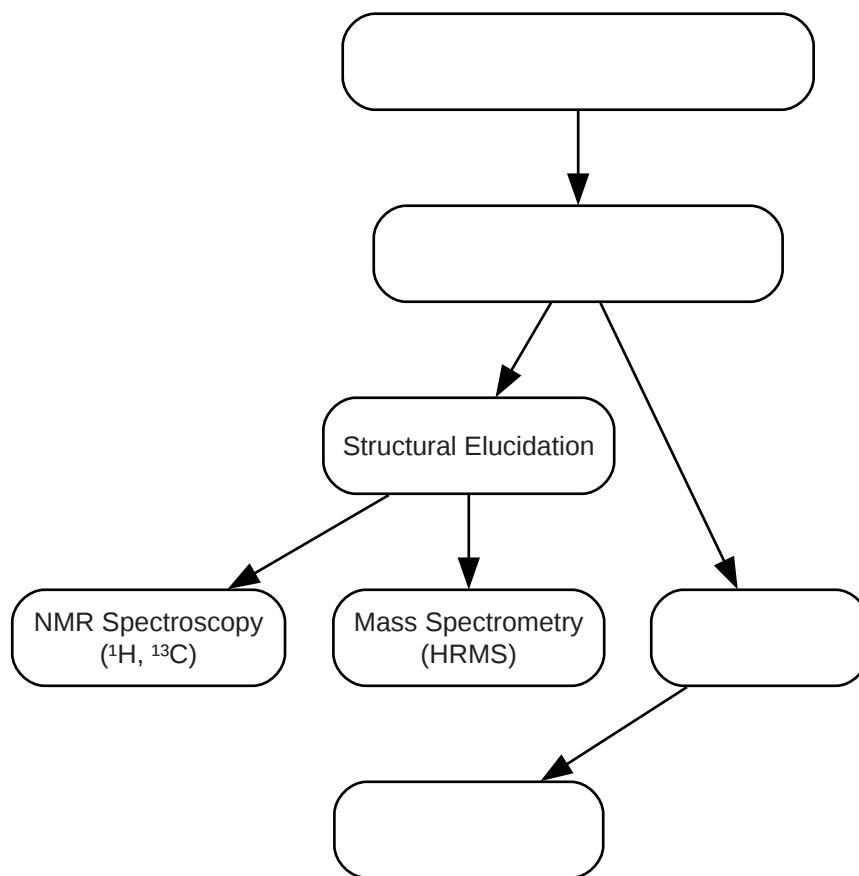
While specific experimental protocols for the synthesis of **N-(3-Ethylphenyl)naphthalen-1-amine** are proprietary or not widely published, a general methodology for the characterization of such a compound would typically follow the workflow illustrated below. This standard procedure ensures the identity, purity, and structural integrity of the synthesized compound.

General Experimental Workflow for Compound Characterization:

- **Synthesis & Purification:** The compound is synthesized, often through a cross-coupling reaction (e.g., Buchwald-Hartwig amination) between naphthalen-1-amine and a suitable 3-ethylphenyl halide or boronic acid. The crude product is then purified using column chromatography or recrystallization.
- **Structural Elucidation:**
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectra are acquired to confirm the chemical structure, including the connectivity of atoms and the positions of the ethyl and phenyl groups.
 - **Mass Spectrometry (MS):** High-resolution mass spectrometry is used to determine the exact mass of the molecule, confirming its elemental composition.
- **Purity Analysis:**
 - **High-Performance Liquid Chromatography (HPLC):** HPLC is employed to determine the purity of the compound by separating it from any unreacted starting materials or byproducts. A high-purity standard is typically required.
- **Physicochemical Property Determination:**
 - **Melting Point:** The melting point is measured to assess purity and for identification purposes.
 - **Solubility:** The solubility in various solvents is determined to aid in the formulation and design of further experiments.

Visualization of Experimental Workflow

The logical flow of experiments for the characterization of **N-(3-Ethylphenyl)naphthalen-1-amine** is depicted in the following diagram.



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References

- 1. 95275-66-4|N-(3-Ethylphenyl)naphthalen-1-amine|BLDpharm [bldpharm.com]
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